

Technical Support Center: 5-Ethyl-2-Pyridineethanol Experiments

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Compound of Interest

Compound Name: 5-Ethyl-2-Pyridineethanol

Cat. No.: B019831

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This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals working with **5-Ethyl-2-Pyridineethanol**.

Frequently Asked Questions (FAQs)

Q1: What is **5-Ethyl-2-Pyridineethanol** and what are its primary applications?

5-Ethyl-2-Pyridineethanol (CAS No: 5223-06-3) is a pyridine derivative with an ethyl group and a hydroxyethyl group attached to the pyridine ring.^[1] It is primarily used as a versatile intermediate or building block in organic synthesis.^{[2][3][4]} Its key applications are in the pharmaceutical industry, notably in the synthesis of the antidiabetic drug Pioglitazone, and in the agrochemical sector for creating insecticides, herbicides, and fungicides.^{[1][4][5]} It has also been explored for its potential neuroprotective properties in the development of new therapeutic agents for neurological disorders.^[4]

Q2: What are the key physical and chemical properties of **5-Ethyl-2-Pyridineethanol**?

Key properties are summarized in the table below. The compound typically appears as a white to light yellow solid or a viscous liquid.^{[2][4][6]}

Property	Value	Source
Molecular Formula	C9H13NO	[2][4][6][7]
Molecular Weight	151.21 g/mol	[4][6][7][8]
Appearance	White to Straw Yellow Crystals or Viscous Liquid	[2][3][6]
Melting Point	39-44 °C	[2]
Boiling Point	259.4 °C at 760 mmHg	[2][7]
Solubility	Soluble in Chloroform, Ethyl Acetate, Dichloromethane, and Methanol.	[2][5]
Storage	Store in a cool, dark place. Recommended storage at -20°C or 0-8°C.[2][4] Store under inert gas as it can be air sensitive.	

Q3: What are the recommended storage and handling conditions for **5-Ethyl-2-Pyridineethanol**?

For long-term stability, it is recommended to store **5-Ethyl-2-Pyridineethanol** in a tightly sealed container in a freezer at -20°C or refrigerated at 0-8°C.[2][4] It should be stored under an inert atmosphere as it can be air-sensitive. Handle in a well-ventilated area using appropriate personal protective equipment (PPE), including safety goggles and gloves.[9] Avoid contact with skin and eyes, and prevent the formation of dust and aerosols.[9]

Q4: What are the main safety hazards associated with **5-Ethyl-2-Pyridineethanol**?

According to GHS classifications, **5-Ethyl-2-Pyridineethanol** may be harmful if swallowed or in contact with skin and can cause serious eye damage.[8][9] It is crucial to wear appropriate PPE, including safety goggles and gloves, and to work in a well-ventilated area.[9] In case of eye contact, rinse cautiously with water for several minutes.[9]

Troubleshooting Guide

This guide addresses common issues that may arise during experiments involving **5-Ethyl-2-Pyridineethanol**.

Problem	Potential Cause(s)	Recommended Solution(s)
Low Reaction Yield	Incomplete reaction: The reaction may not have gone to completion due to insufficient reaction time, incorrect temperature, or suboptimal reagent stoichiometry.	<ul style="list-style-type: none">- Monitor the reaction progress using Thin Layer Chromatography (TLC) or Gas Chromatography (GC).- Optimize the reaction temperature and time based on literature procedures or systematic trials.- Ensure precise measurement and stoichiometry of all reactants.
Degradation of starting material: 5-Ethyl-2-Pyridineethanol can be sensitive to air and may have degraded during storage or handling.	<ul style="list-style-type: none">- Use freshly opened or properly stored material.- Handle the compound under an inert atmosphere (e.g., nitrogen or argon).	
Impure reagents: The purity of 5-Ethyl-2-Pyridineethanol or other reactants can significantly impact the yield.	<ul style="list-style-type: none">- Verify the purity of the starting material using techniques like GC or NMR.- Use reagents from a reputable supplier with a specified purity of >98%.[2]	
Formation of Side Products/Impurities	Presence of impurities in starting material: Common impurities in 5-Ethyl-2-Pyridineethanol can include 5-Ethyl-2-vinyl-pyridine and 5-Ethyl-2-methyl-pyridine. [5]	<ul style="list-style-type: none">- Analyze the starting material for impurities before use.- Purify the starting material if necessary (e.g., by column chromatography or distillation).
Incorrect reaction conditions: Suboptimal temperature, pressure, or the presence of moisture can lead to the formation of unwanted side products.	<ul style="list-style-type: none">- Ensure all glassware is thoroughly dried before use.- Use anhydrous solvents if the reaction is moisture-sensitive.- Carefully control the reaction temperature and pressure.	

Difficulty in Product Purification	Similar polarity of product and impurities: If the desired product and any side products have similar polarities, separation by column chromatography can be challenging.	- Experiment with different solvent systems for column chromatography to improve separation.- Consider alternative purification techniques such as recrystallization or preparative HPLC.
Product is an oil or viscous liquid: The product may be difficult to handle and purify if it does not crystallize easily.	- Attempt to induce crystallization by scratching the flask, seeding with a small crystal, or cooling to a lower temperature.- If crystallization is not feasible, use column chromatography for purification.	
Inconsistent Experimental Results	Variability in reagent quality: Batch-to-batch variation in the purity of 5-Ethyl-2-Pyridineethanol or other reagents can lead to inconsistent outcomes.	- Purchase reagents from a reliable supplier and request a certificate of analysis for each batch.- If possible, use the same batch of reagents for a series of related experiments.
Environmental factors: Fluctuations in ambient temperature and humidity can affect reaction rates and yields.	- Conduct experiments in a controlled laboratory environment.- Document the experimental conditions for each run to identify potential sources of variability.	

Experimental Protocols

Synthesis of (5-ethyl-2-pyridyl)ethyl methanesulfonate

This protocol is based on a literature procedure for the reaction of **5-Ethyl-2-Pyridineethanol**.

[\[10\]](#)

Materials:

- **5-Ethyl-2-Pyridineethanol** (80 g)
- Methylene chloride (800 ml)
- Triethylamine (55 g)
- Methanesulfonyl chloride (73.2 g)
- Water (400 ml)
- Saturated aqueous solution of sodium hydrogencarbonate (400 ml)
- Saturated aqueous saline solution
- Anhydrous sodium sulfate

Procedure:

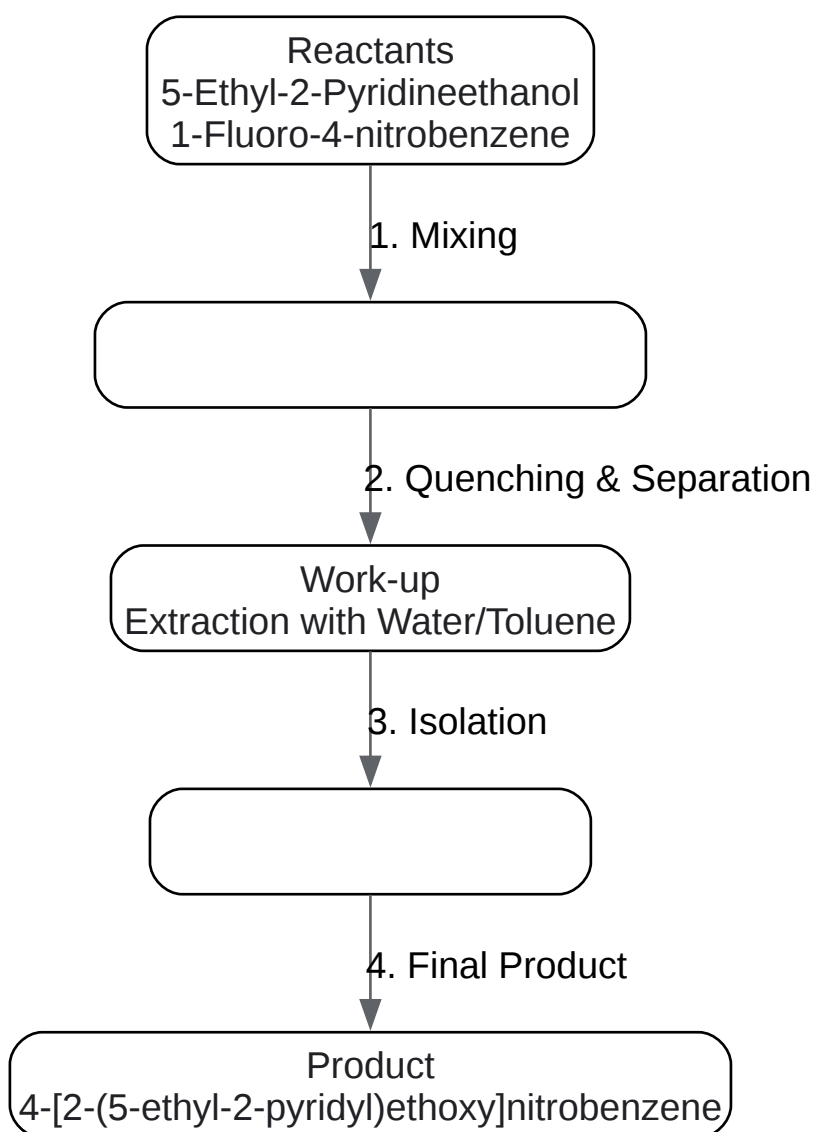
- Dissolve 80 g of (5-ethyl-2-pyridyl)ethanol in 800 ml of methylene chloride in a suitable reaction vessel.
- Add 55 g of triethylamine to the solution.
- While stirring and cooling the mixture, gradually add 73.2 g of methanesulfonyl chloride dropwise.
- After the addition is complete, continue stirring the mixture for 3 hours at room temperature.
- Add 400 ml of water to the reaction mixture and separate the aqueous layer.
- Re-extract the aqueous layer with methylene chloride and combine the organic layers.
- Wash the combined organic layer with 400 ml of a saturated aqueous solution of sodium hydrogencarbonate, followed by a saturated aqueous saline solution.
- Dry the organic layer over anhydrous sodium sulfate.

- Remove the solvent by distillation under reduced pressure to obtain the product.

Visualizations

Experimental Workflow: Synthesis of a Pioglitazone Intermediate

The following diagram illustrates a typical experimental workflow where **5-Ethyl-2-Pyridineethanol** is used as a starting material for the synthesis of a key intermediate for Pioglitazone.^[11]

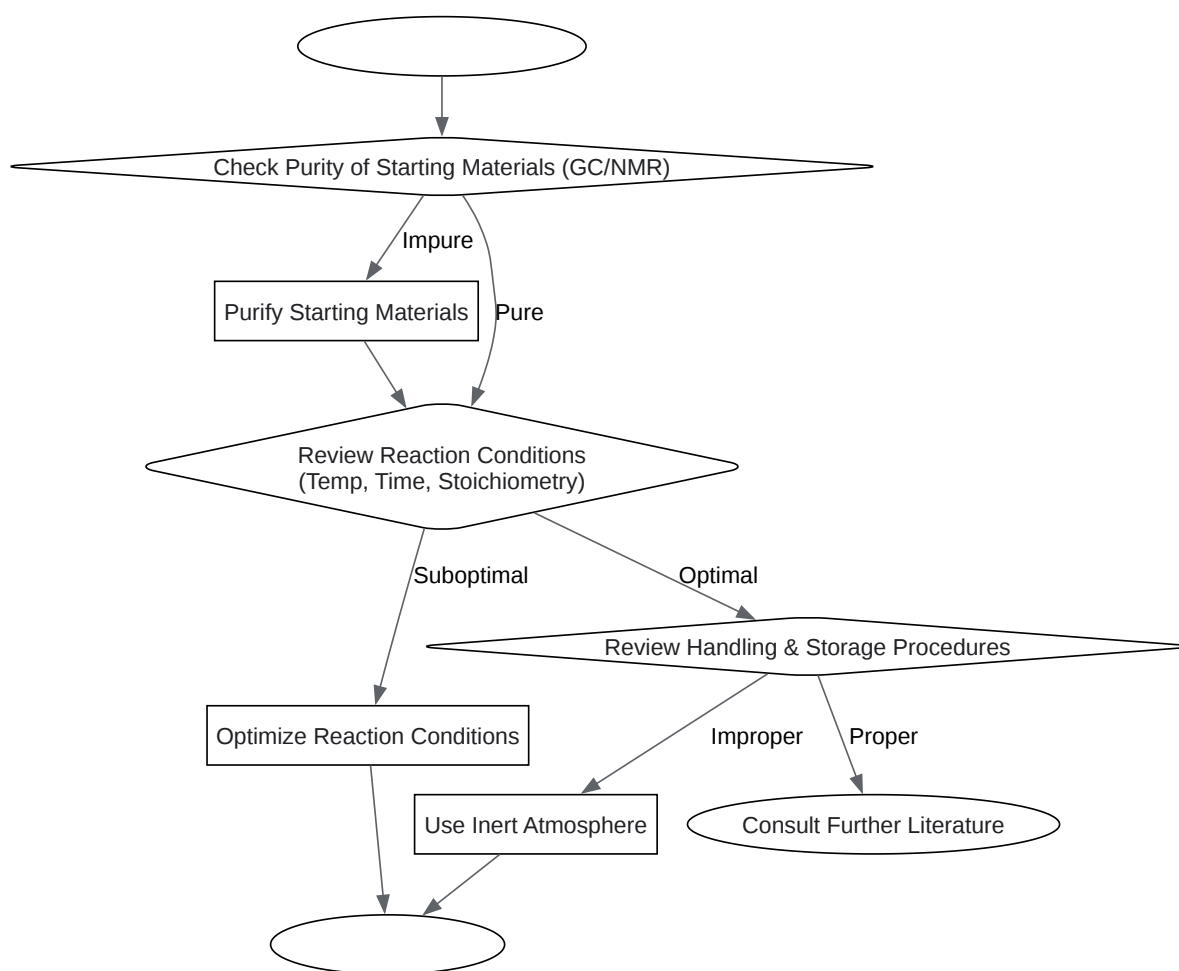


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Caption: Workflow for the synthesis of a Pioglitazone intermediate.

Troubleshooting Logic for Low Reaction Yield

This diagram outlines a logical approach to troubleshooting low yields in reactions involving **5-Ethyl-2-Pyridineethanol**.



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Caption: Troubleshooting flowchart for low reaction yield.

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